

Application Notes & Protocols: A Guide to Utilizing Amine-PEG4-Amido-tri-(carboxyethoxymethyl)-methane

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Compound of Interest

Compound Name: *Amine-PEG4-Amido-tri-(carboxyethoxymethyl)-methane*

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Abstract

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the effective use of **Amine-PEG4-Amido-tri-(carboxyethoxymethyl)-methane**. This heterobifunctional, branched PEG linker possesses a unique architecture, featuring a single primary amine and three terminal carboxylic acid groups. This guide will delve into the core principles of its application, detailing its chemical properties and the strategic advantages of its structure. We will provide scientifically-grounded, step-by-step protocols for common applications, including bioconjugation to proteins and surface immobilization, with a focus on the widely-used EDC/NHS coupling chemistry.

Introduction: Unveiling a Versatile Molecular Tool

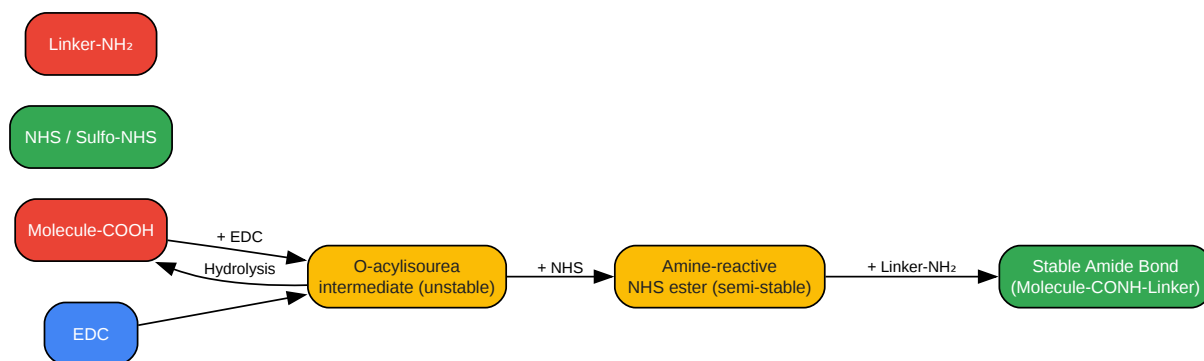
Amine-PEG4-Amido-tri-(carboxyethoxymethyl)-methane is a specialized polyethylene glycol (PEG) linker designed for advanced bioconjugation and surface modification applications.^{[1][2][3]} Its structure is key to its versatility: a central core extends into a short PEG chain (PEG4) terminating in a primary amine, while the other end branches into three arms, each capped with a carboxylic acid.^[1] This distinct arrangement allows for the covalent attachment of a single molecule to the amine terminus while presenting three carboxyl groups for further functionalization or multivalent interactions.

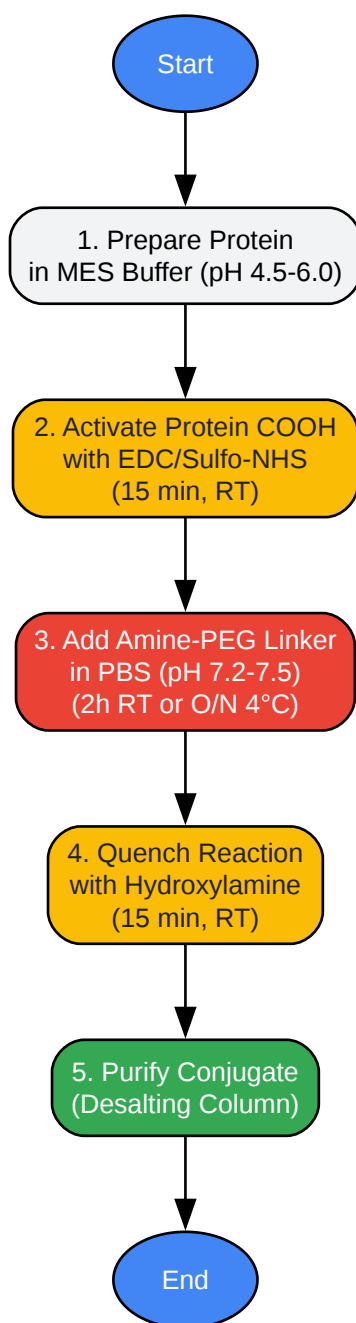
The PEG component of the linker imparts favorable properties such as increased hydrophilicity, reduced immunogenicity, and improved stability to the conjugated molecules.[4][5][6] These characteristics are highly desirable in therapeutic protein development and for creating biocompatible surfaces on medical devices.[4][5]

Key Molecular Features:

Property	Value	Source
Molecular Formula	C24H44N2O14	[1][3]
Molecular Weight	584.6 g/mol	[1][3]
Reactive Groups	1x Primary Amine (-NH ₂), 3x Carboxylic Acid (-COOH)	[1]
Solubility	Water, DMSO, DMF	[1]
Storage	-20°C	[1]

Below is a diagram illustrating the chemical structure of **Amine-PEG4-Amido-tri-(carboxyethoxymethyl)-methane**.





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